

# Furamizole nitrofuran derivative properties

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## Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

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## Chemical Identity and Class Profile

**Furamizole** is a nitrofuran derivative containing a **1,3,4-oxadiazole ring** in its structure [1] [2]. This combination places it within a privileged scaffold in medicinal chemistry known for diverse biological activities.

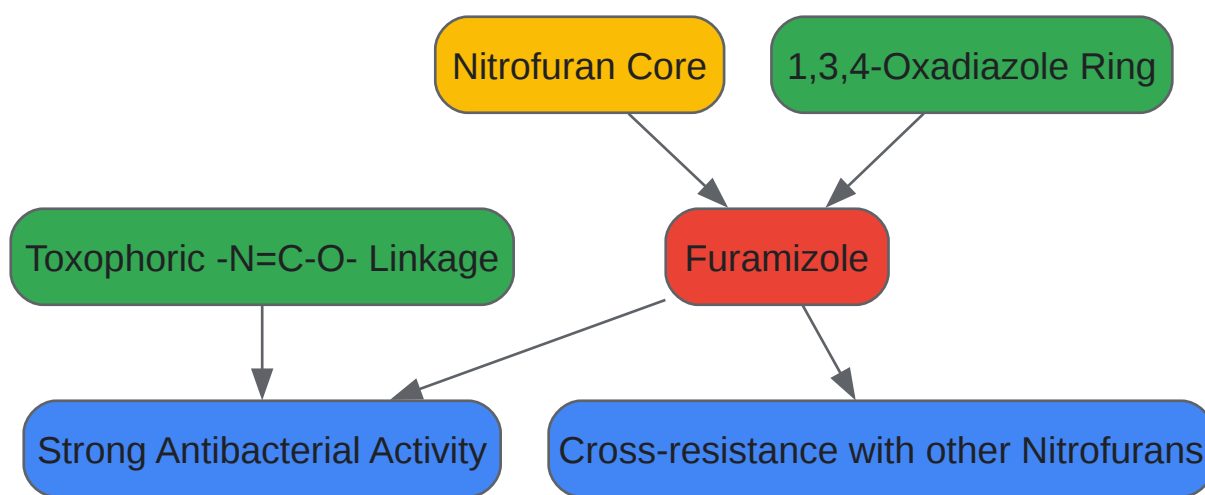
The following table summarizes the core properties of **Furamizole** based on current literature:

Property	Description
Chemical Class	Nitrofuran derivative; 1,3,4-oxadiazole [1] [2]
Primary Documented Activity	Strong antibacterial activity [1] [2] [3]
Status in Research	Appears primarily as a referenced example in reviews of bioactive heterocycles [1] [4] [3]

## Mechanism of Action and Biological Activity

The biological activity of **Furamizole** is attributed to its unique chemical structure.

- **Role of the Oxadiazole Ring:** The 1,3,4-oxadiazole moiety is a well-known **pharmacophore** that contributes to various biological activities. A key feature is the **toxophoric  $-N=C-O-$  linkage**, which may react with nucleophilic centers in microbial cells [1] [2]. This ring system is stable and is a crucial synthon in modern drug discovery [1] [3].
- **Cross-Resistance within Nitrofurans:** Evidence indicates **cross-resistance** among nitrofuran derivatives. A 2023 study on uropathogenic *E. coli* showed that resistance to nitrofurantoin strongly predicts resistance to furazidin, suggesting a common mechanism of action or resistance pathway across this drug class [5]. This implies **Furamizole** may share similar resistance profiles.



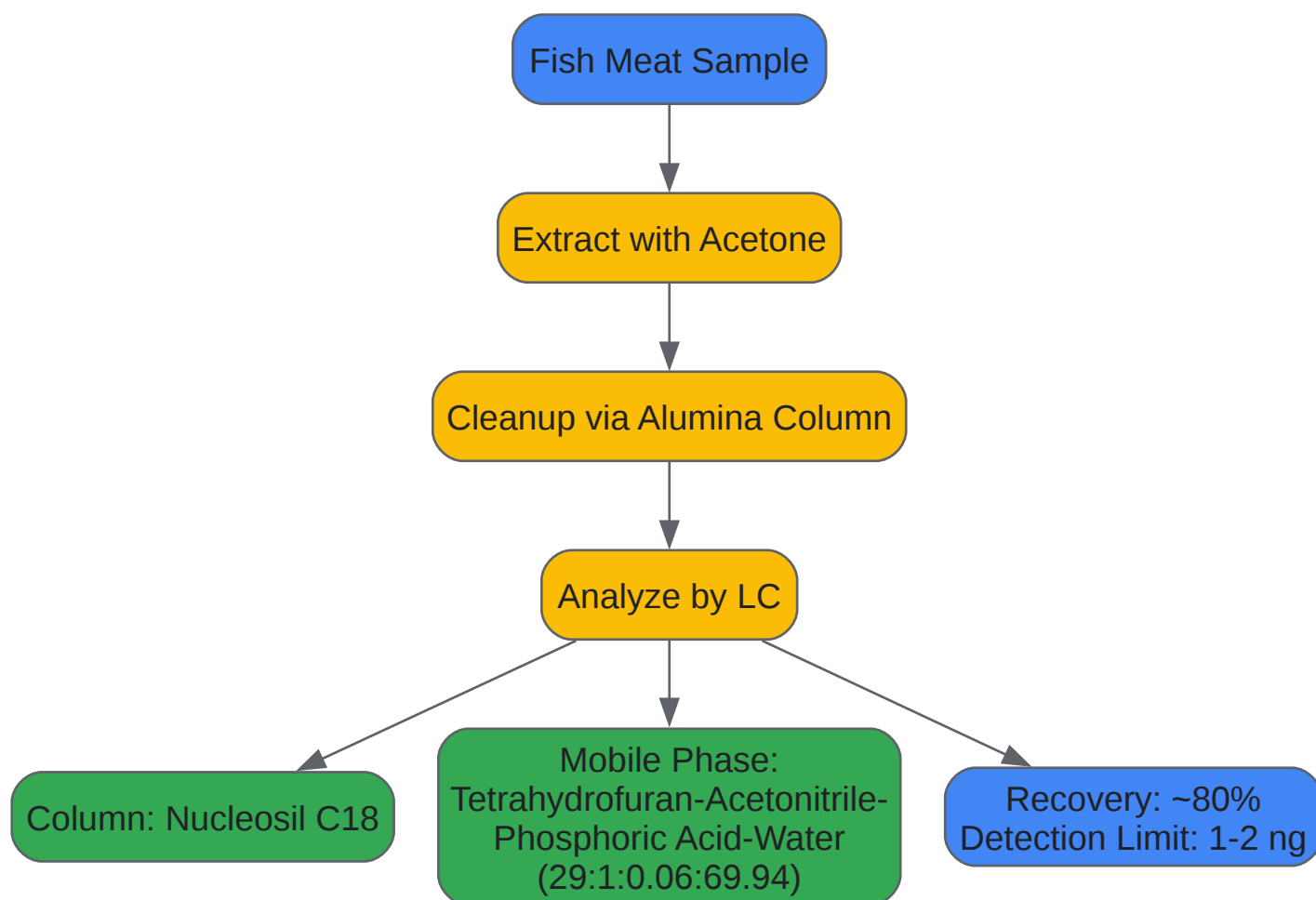
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*Relationship between **Furamizole**'s structure, its components, and documented biological properties.*

## Analytical Detection Protocol

A liquid chromatography (LC) method for simultaneously detecting **Furamizole** and other synthetic antibacterials in fish meat has been published [6]. This protocol can be adapted for analytical and pharmacokinetic studies.

### Sample Preparation and LC Analysis Workflow:



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*Experimental workflow for detecting **Furamizole** residues in biological tissue using liquid chromatography.*

#### Key Method Details:

- **Column:** Nucleosil C18 [6]
- **Mobile Phase:** Tetrahydrofuran-Acetonitrile-Phosphoric Acid-Water (29 + 1 + 0.06 + 69.94) [6]
- **Performance:** Recovery is approximately **80%**, with a lower detection limit of **1-2 ng** for a 10  $\mu$ L injection [6]

## Research Context and Potential

**Furamizole** is recognized in scientific literature as an important example of a bioactive 1,3,4-oxadiazole derivative.

- **In Antimicrobial Research:** **Furamizole** is cited in reviews of heterocyclic compounds as a commercially available drug with **strong antibacterial properties** [1] [2] [4].
- **In Nitrofurantoin Derivative Studies:** Research on nitrofurantoin derivatives highlights their broad therapeutic potential. Structure-activity relationship (SAR) studies show that the **5-nitrofurantoin-2-yl moiety is crucial for anti-tubercular activity**, and replacing the amide bond with an isoxazoline linker can improve metabolic stability [7]. However, some potent nitrofurantoin derivatives face development challenges due to rapid clearance and low solubility [7].

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